

ML145 Technical Support Center: Troubleshooting Solubility & Experimental Use

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Compound of Interest

Compound Name: ML 145

Cat. No.: B15602883

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This technical support center is designed to assist researchers, scientists, and drug development professionals in effectively utilizing ML145 in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges, particularly those related to solubility.

Frequently Asked Questions (FAQs)

Q1: What is ML145 and what is its primary mechanism of action?

A1: ML145 is a potent and selective competitive antagonist of the human G protein-coupled receptor 35 (GPR35).^{[1][2][3]} It exhibits high selectivity for GPR35 over other receptors like GPR55.^{[4][5]} ML145 functions by blocking the signaling pathways activated by GPR35.^{[3][4]} The receptor is known to couple with G proteins such as Gai/o and Gα12/13, and its activation can influence downstream pathways like MAPK/ERK and AKT.^{[4][6]} A key mechanism of ML145 is the inhibition of β-arrestin recruitment to the GPR35 receptor.^[3]

It is important to note that the designation "ML145" has also been associated with a non-competitive allosteric inhibitor of the Rho family small GTPase, CDC42.^[7] Please verify the CAS number (1164500-72-4 for the GPR35 antagonist) and intended target of your compound before proceeding with your experiments.^{[2][8][9]} This guide focuses on ML145 as the GPR35 antagonist.

Q2: What is the recommended solvent for dissolving ML145?

A2: The most commonly recommended solvent for dissolving ML145 is dimethyl sulfoxide (DMSO).^{[4][8]}

Q3: How should I prepare and store ML145 stock solutions?

A3: It is recommended to prepare a concentrated stock solution of ML145 in anhydrous DMSO, for example, at a concentration of 10 mM.^{[1][2][4]} To avoid repeated freeze-thaw cycles, which can degrade the compound, it is best to aliquot the stock solution into single-use volumes.^{[1][4]} For long-term storage (months), store the solid powder at -20°C.^[8] Once dissolved in DMSO, store the aliquots at -80°C for up to six months or at -20°C for shorter periods (up to one month).^{[1][2]} Some sources indicate that ML145 solutions can be unstable, so preparing fresh solutions for each experiment is ideal.^[5]

Q4: My ML145 powder is not dissolving in DMSO. What should I do?

A4: If you are having trouble dissolving ML145 powder in DMSO, consider the following troubleshooting steps:

- Ensure sufficient solvent: Check that you are using an adequate volume of DMSO for the desired concentration.
- Gentle warming: Warming the solution in a 37°C water bath can help increase solubility.^[4]
- Vortexing or sonication: Vigorous mixing by vortexing or using a sonicator can aid in the dissolution process.^[4]

Q5: I observe precipitation when I dilute my ML145 DMSO stock solution into an aqueous medium. How can I prevent this?

A5: ML145 has low solubility in aqueous solutions, and precipitation upon dilution of a DMSO stock is a common issue.^[4] Here are several strategies to mitigate this:

- Lower the final concentration: Your final working concentration of ML145 might be too high. Try using a more dilute solution.^[4]
- Optimize the dilution method: Add the DMSO stock solution to your aqueous buffer dropwise while vortexing or stirring vigorously to ensure rapid mixing.^[4]

- Pre-warm the aqueous buffer: Warming your cell culture medium or buffer to 37°C before adding the DMSO stock can help.[\[4\]](#)
- Increase the final DMSO concentration: While high concentrations of DMSO can be toxic to cells, a final concentration of up to 0.5% (v/v) is often tolerated and can help maintain ML145 solubility.[\[4\]](#) Always include a vehicle control with the same final DMSO concentration in your experiments.
- Use a surfactant or protein-containing medium: If compatible with your experimental design, the presence of proteins (like those in fetal bovine serum, FBS) or a small amount of a biocompatible surfactant can help stabilize the compound in solution.[\[4\]](#)

Data Presentation

Table 1: Physicochemical Properties of ML145

Property	Value
Chemical Formula	C24H22N2O5S2
Molecular Weight	482.57 g/mol [1]
Appearance	Solid powder [1]
CAS Number	1164500-72-4 [2] [8] [9]

Table 2: ML145 Solubility

Solvent	Maximum Concentration
DMSO	≥ 10 mM [1] [2]
Aqueous Buffers	Low solubility [4]

Note: Solubility can vary between batches and suppliers.[\[4\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM ML145 Stock Solution in DMSO

Materials:

- ML145 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-protecting microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Allow the ML145 powder vial to equilibrate to room temperature before opening to prevent condensation.[\[4\]](#)
- Weigh out the desired amount of ML145 powder. To prepare 1 mL of a 10 mM stock solution, you will need 4.826 mg of ML145.
- Transfer the weighed powder into a sterile, light-protecting microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Tightly cap the tube and vortex at high speed for 1-2 minutes, or until the powder is completely dissolved.[\[1\]](#) Visually inspect the solution to ensure no particles are present.
- If dissolution is difficult, briefly sonicate the vial or warm it to 37°C.[\[4\]](#)
- Aliquot the 10 mM stock solution into smaller, single-use volumes.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[\[1\]](#)[\[2\]](#)

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

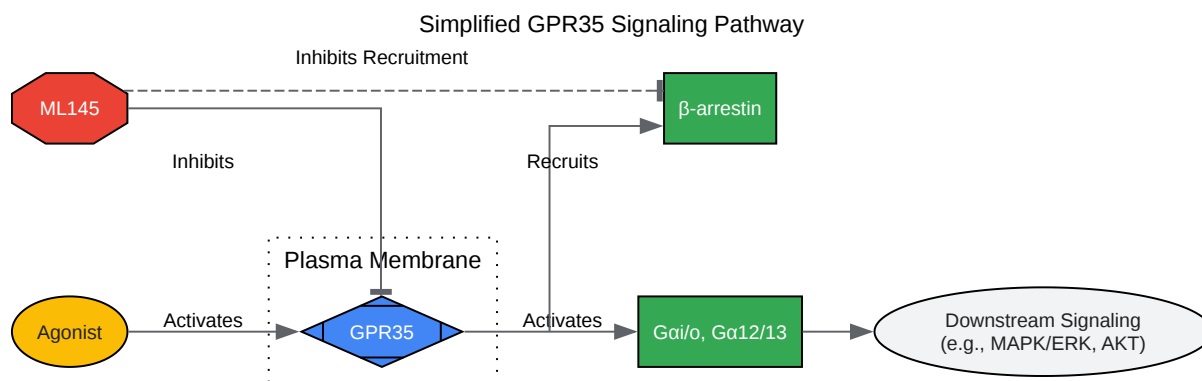
Materials:

- 10 mM ML145 stock solution in DMSO
- Sterile cell culture medium (pre-warmed to 37°C)
- Sterile microcentrifuge tubes or a 96-well plate for dilutions
- Pipettes and sterile filter tips

Procedure:

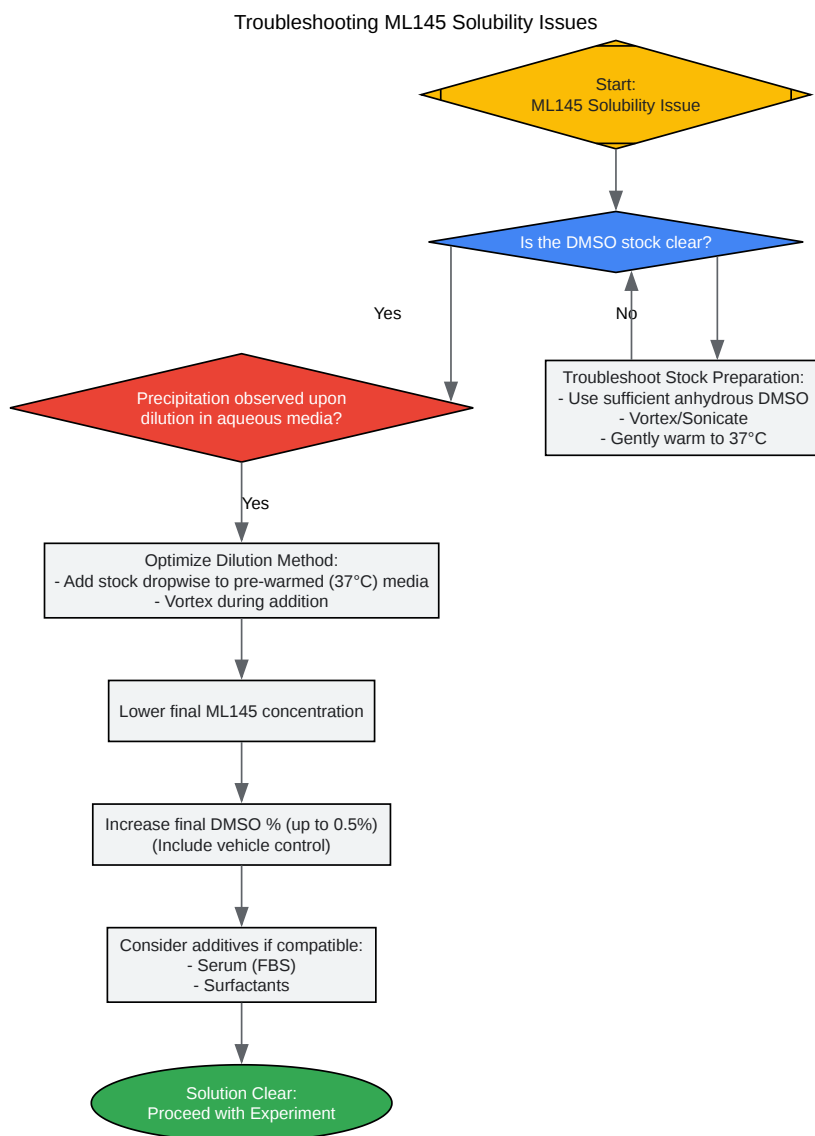
- Thaw a single-use aliquot of the 10 mM ML145 DMSO stock solution.
- To minimize precipitation, it is recommended to perform a serial dilution. For example, to prepare a 1 mM intermediate stock, dilute the 10 mM stock solution 1:10 in cell culture medium (e.g., add 10 μ L of 10 mM ML145 to 90 μ L of medium).^[1]
- Prepare the final working solutions by further diluting the stock or intermediate solution in pre-warmed cell culture medium. For a 10 μ M working solution, you can perform a 1:1000 dilution of the 10 mM stock by adding 1 μ L of the stock to 999 μ L of medium.^[1] This results in a final DMSO concentration of 0.1%.
- When diluting, add the ML145 solution to the medium dropwise while gently vortexing to ensure rapid and uniform mixing.^[4]
- Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the highest concentration of the ML145 working solution.^[1]
- Use the freshly prepared working solution immediately in your cell-based assay.

Visualizations



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Caption: Simplified GPR35 signaling pathway and the inhibitory action of ML145.



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Caption: A workflow for troubleshooting common solubility problems with ML145.

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